

# Personal protective equipment for handling 9-Phenanthrenecarboxylic acid

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## Compound of Interest

Compound Name: 9-Phenanthrenecarboxylic acid

Cat. No.: B1221669

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## Essential Safety and Handling Guide for 9-Phenanthrenecarboxylic Acid

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **9-Phenanthrenecarboxylic acid** (CAS No. 837-45-6). Adherence to these procedures is essential for ensuring personal safety and environmental protection in the laboratory.

## Hazard Identification and Personal Protective Equipment (PPE)

**9-Phenanthrenecarboxylic acid** is a solid substance that presents several hazards upon exposure. All handling of this compound must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.<sup>[1]</sup> The following table summarizes the known hazards and the required personal protective equipment.

Hazard Category	GHS Hazard Statement	Recommended Personal Protective Equipment (PPE)
Oral Toxicity	H302: Harmful if swallowed.[2]	Standard laboratory PPE as outlined below. Do not eat, drink, or smoke in areas where this chemical is handled.
Skin Irritation	H315: Causes skin irritation.[2]	Lab Coat: A chemical-resistant lab coat must be worn and fully buttoned. Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Gloves should be inspected before use and changed immediately if contaminated.[1] Footwear: Fully enclosed shoes are mandatory.
Eye Irritation	H319: Causes serious eye irritation.[2]	Safety Goggles: Wear chemical splash goggles that conform to ANSI Z87.1 standards. Face Shield: A face shield worn over safety goggles is recommended when there is a significant risk of splashing or dust generation.
Respiratory Irritation	H335: May cause respiratory irritation.[2]	Ventilation: Handle exclusively in a chemical fume hood. Respirator: If engineering controls are insufficient, a NIOSH-approved respirator with a P2 filter for solid particles is required.

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Aquatic Toxicity

H410: Very toxic to aquatic life with long lasting effects.

Prevent release to the environment. Collect all waste for proper disposal.

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## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **9-Phenanthrenecarboxylic acid** is crucial for minimizing exposure and ensuring experimental integrity.

- Preparation and Engineering Controls:
  - Designate a specific area within a certified chemical fume hood for handling the compound.
  - Ensure the fume hood is functioning correctly before commencing work.
  - Assemble all necessary equipment, such as spatulas, weigh boats, and glassware, as well as designated waste containers, prior to handling the chemical.
- Donning PPE:
  - Put on all required PPE as detailed in the table above.
  - Ensure gloves are of the correct size and are free from any defects.
- Chemical Handling:
  - Handle the solid carefully to avoid generating dust.
  - Use appropriate tools for transferring the solid.
  - Keep containers tightly closed when not in use.
  - Avoid contact with strong oxidizing agents and strong bases.<sup>[3]</sup>
- Post-Handling Procedures:
  - Decontamination: Thoroughly clean any contaminated surfaces and equipment.

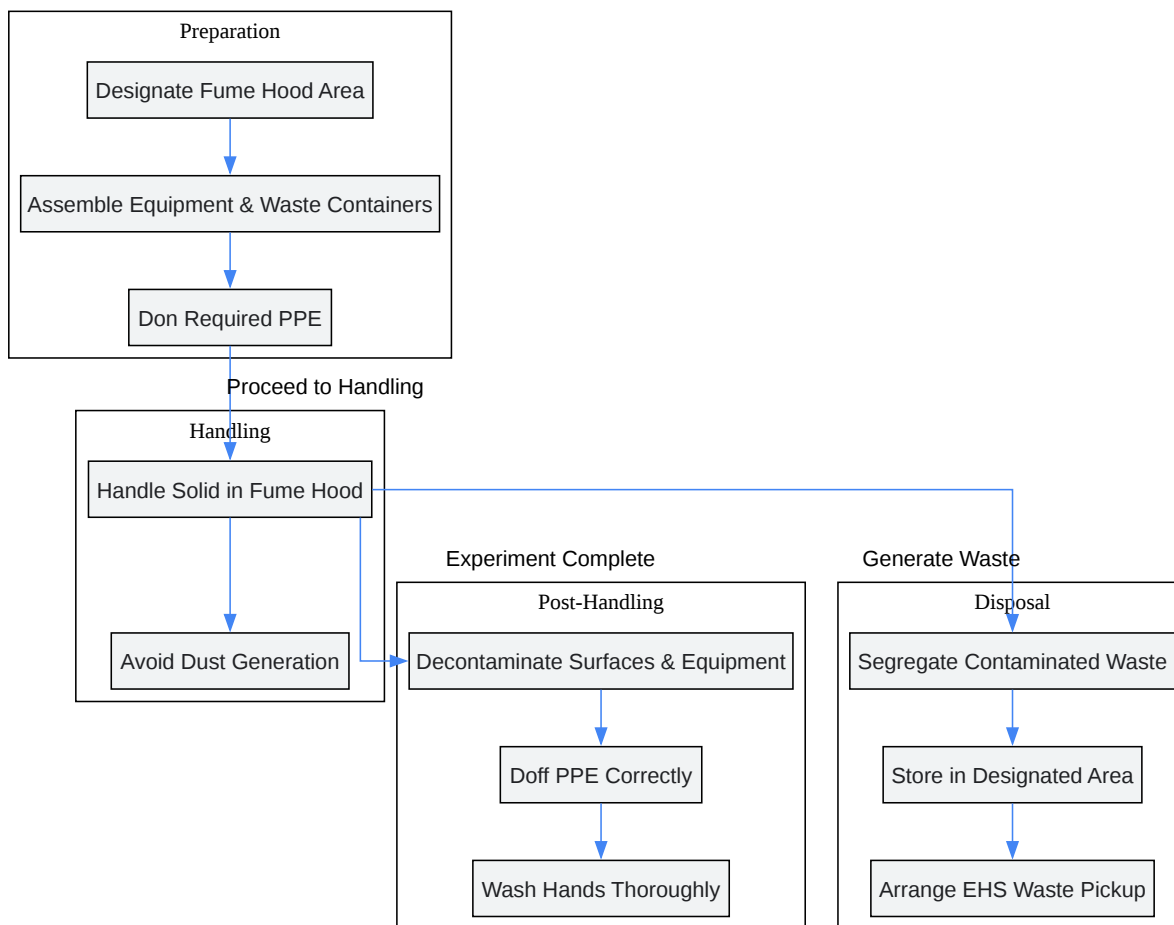
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination (e.g., gloves first, then lab coat, followed by eye protection).
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

## Disposal Plan: Safe Waste Management

Due to its environmental hazards, **9-Phenanthrenecarboxylic acid** and any contaminated materials must be disposed of as hazardous waste.<sup>[1]</sup> Do not dispose of this chemical down the drain.

- Waste Segregation and Collection:
  - Solid Waste: Place all disposable materials contaminated with **9-Phenanthrenecarboxylic acid** (e.g., gloves, weigh boats, paper towels) into a dedicated, clearly labeled hazardous waste container.
  - Unused Chemical: Unwanted **9-Phenanthrenecarboxylic acid** should be kept in its original container or a compatible, sealed, and clearly labeled waste container.
- Storage:
  - Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Final Disposal:
  - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.<sup>[1]</sup>

## Experimental Workflow and Safety Protocol



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Caption: Workflow for the safe handling and disposal of **9-Phenanthrenecarboxylic acid**.

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